

# [Ala1,3,11,15]-Endothelin (53-63) molecular weight and formula

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## Compound of Interest

Compound Name: [Ala1,3,11,15]-Endothelin (53-63)

Cat. No.: B10784442

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## An In-Depth Technical Guide to [Ala1,3,11,15]-Endothelin-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic peptide [Ala1,3,11,15]-Endothelin-1, a potent and selective agonist for the endothelin type B (ETB) receptor. This document details its molecular characteristics, synthesis, purification, characterization, and its role in signaling pathways, making it an essential resource for professionals in pharmacology and drug development.

### Molecular Profile

[Ala1,3,11,15]-Endothelin-1 is a linear analog of the vasoconstrictor peptide Endothelin-1 (ET-1). In this analog, the four cysteine residues at positions 1, 3, 11, and 15, which form two intramolecular disulfide bonds in the native peptide, are replaced with alanine residues. This modification eliminates the cyclic structure of ET-1 and confers high selectivity for the ETB receptor.

### Physicochemical Properties

The molecular formula and weight of [Ala1,3,11,15]-Endothelin-1 can vary slightly based on its salt form (e.g., TFA salt). The properties of the free peptide are summarized below.

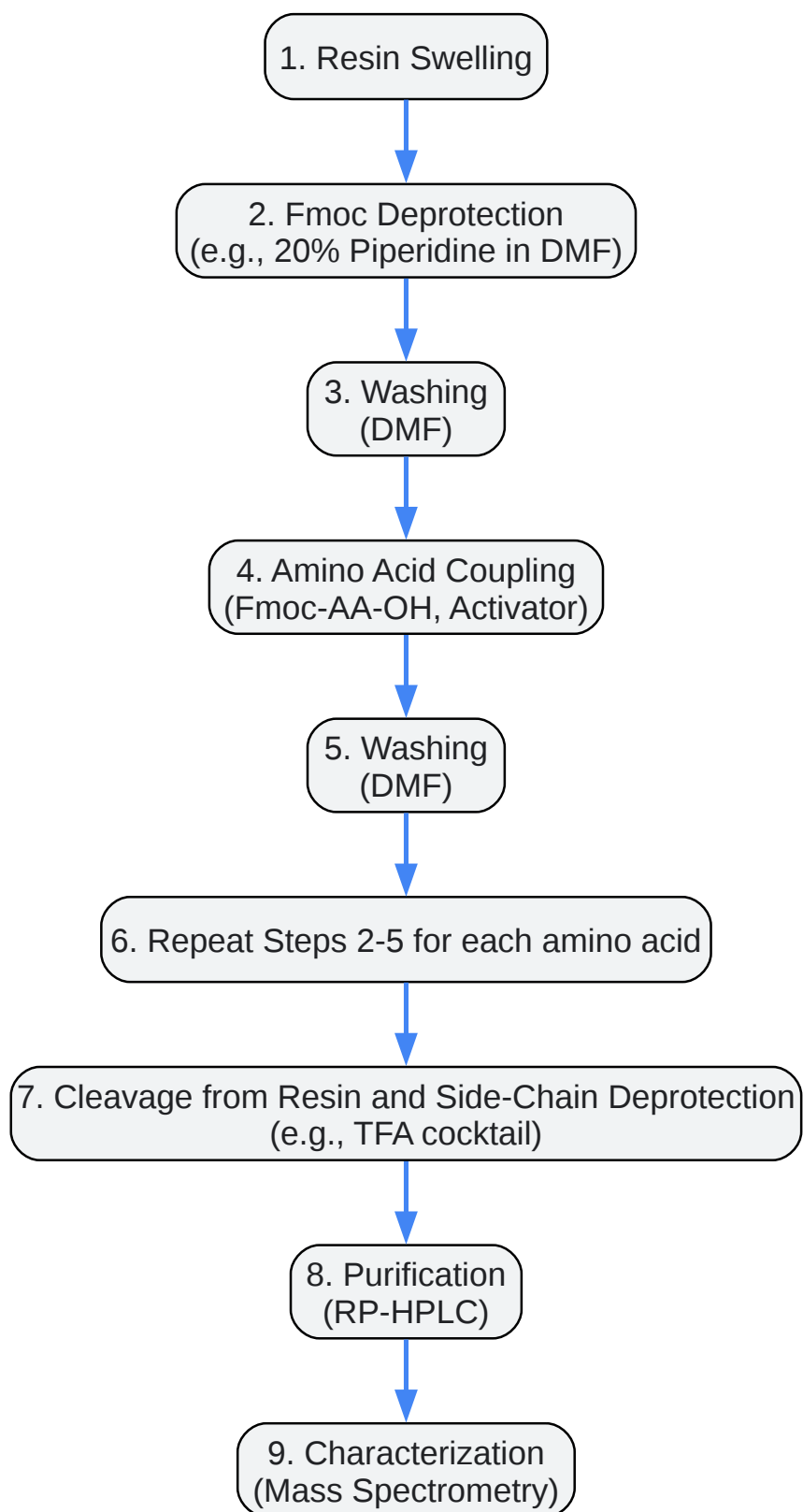
Property	Value
Chemical Formula	C109H163N25O32S
Molecular Weight	2367.67 g/mol <a href="#">[1]</a>
Amino Acid Sequence	Ala-Ser-Ala-Ser-Ser-Leu-Met-Asp-Lys-Glu-Ala-Val-Tyr-Phe-Ala-His-Leu-Asp-Ile-Ile-Trp <a href="#">[1]</a>

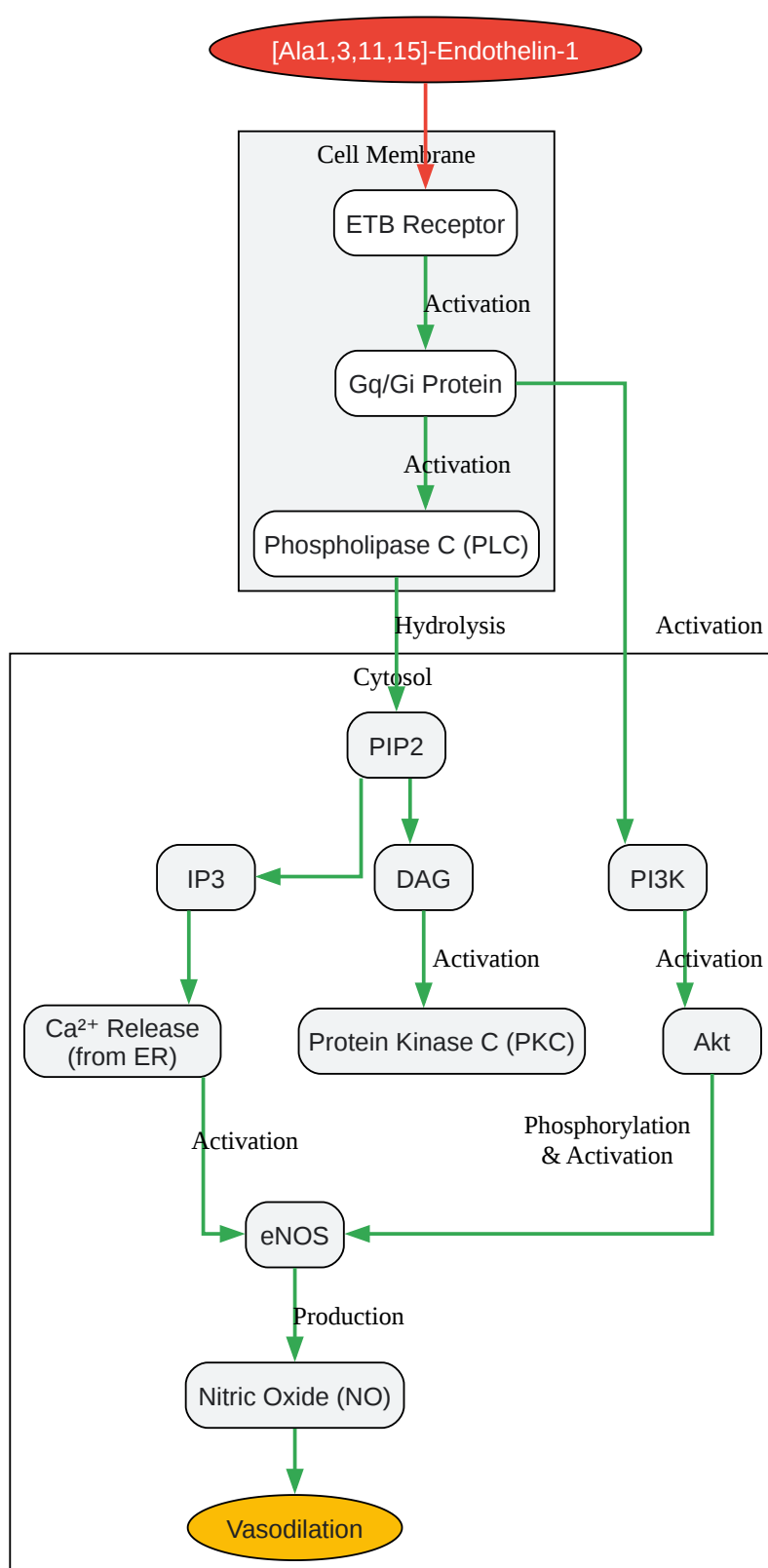
## Experimental Protocols

### Synthesis: Solid-Phase Peptide Synthesis (SPPS)

[Ala1,3,11,15]-Endothelin-1 is typically synthesized using Fmoc (9-fluorenylmethyloxycarbonyl) solid-phase peptide synthesis (SPPS).[\[2\]](#) This method involves the sequential addition of Fmoc-protected amino acids to a growing peptide chain anchored to a solid resin support.

General Workflow for Fmoc SPPS:





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## References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. Solid-phase synthesis of [Ala1,3,11,15]-endothelin-1 by a modified double-coupling procedure - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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